

Safe Disposal of 1,3-Diisopropylurea-d14: A Procedural Guide

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Compound of Interest

Compound Name: 1,3-Diisopropylurea-d14

Cat. No.: B15557294

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental protection. This guide provides detailed procedures for the safe disposal of **1,3-Diisopropylurea-d14**, a deuterated derivative of 1,3-Diisopropylurea, based on available safety data for the parent compound.

Immediate Safety and Handling Precautions

Before beginning any disposal process, ensure you are wearing appropriate personal protective equipment (PPE). This includes chemical-resistant gloves, safety goggles or glasses, and a lab coat.^{[1][2]} All handling should be conducted in a well-ventilated area or under a chemical fume hood to avoid inhalation of any dust or vapors.^{[1][3]}

Key Safety Information:

- Hazard Statements: 1,3-Diisopropylurea is harmful if swallowed, causes skin irritation, and can cause serious eye irritation.^{[1][4]}
- First Aid:

- Eyes: Immediately flush with plenty of water for at least 15 minutes, holding eyelids open.
[3][4]
- Skin: Wash off immediately with soap and plenty of water.[1][3]
- Ingestion: If swallowed, rinse the mouth with water and call a physician.[4] Do not induce vomiting.
- Inhalation: Move the person to fresh air.[1][3]

Step-by-Step Disposal Procedure

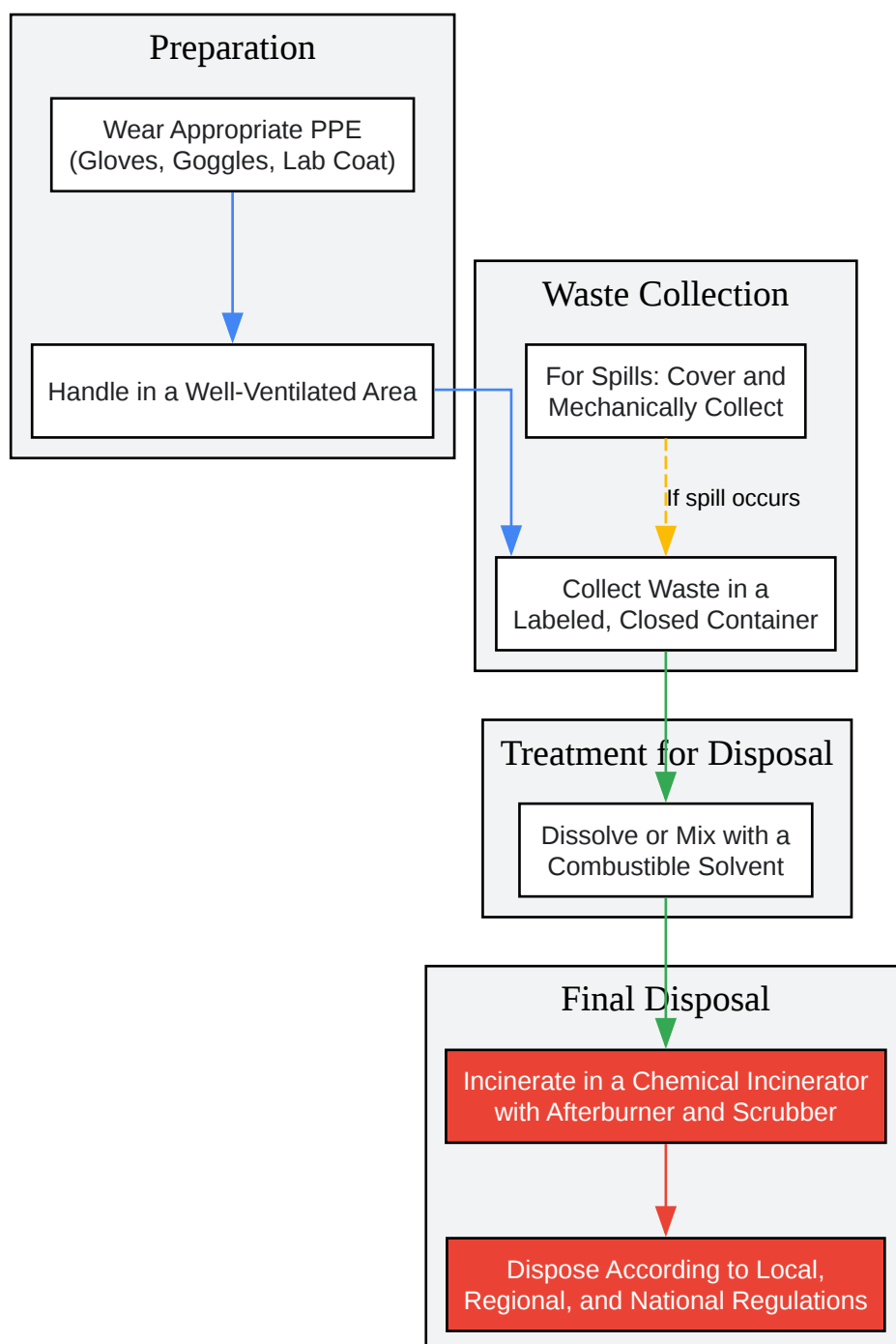
The recommended disposal method for **1,3-Diisopropylurea-d14** involves incineration by a licensed waste disposal company.

- Collection:
 - Carefully collect the waste material in a suitable, closed, and clearly labeled container.[4] Avoid creating dust.[1]
 - For spills, cover the powder with a plastic sheet to minimize spreading, then mechanically take it up and place it in the designated waste container.[1]
- Solvent Treatment (Incineration Preparation):
 - The material can be dissolved or mixed with a combustible solvent.[4] This prepares it for chemical incineration.
- Incineration:
 - The mixture should be burned in a chemical incinerator equipped with an afterburner and scrubber to ensure complete combustion and neutralization of harmful byproducts.[4]
- Regulatory Compliance:
 - All disposal activities must be in accordance with applicable local, regional, and national laws and regulations.[1] Do not allow the substance to enter soil, surface water, or drains.
[4]

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C7H2D14N2O	N/A
Molecular Weight	158.31 g/mol (for d14)	N/A
Melting Point	185 °C	[5]
Boiling Point	265 °C	[5]
Storage Temperature	10°C - 25°C	[4][5]

Disposal Workflow Diagram



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Caption: Workflow for the safe disposal of **1,3-Diisopropylurea-d14**.

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References

- [1. datasheets.scbt.com](https://datasheets.scbt.com) [datasheets.scbt.com]
- [2. fishersci.com](https://fishersci.com) [fishersci.com]
- [3. angenechemical.com](https://angenechemical.com) [angenechemical.com]
- [4. biosynth.com](https://biosynth.com) [biosynth.com]
- [5. biosynth.com](https://biosynth.com) [biosynth.com]
- To cite this document: BenchChem. [Safe Disposal of 1,3-Diisopropylurea-d14: A Procedural Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15557294/docs#safe-disposal-of-1-3-diisopropylurea-d14-a-procedural-guide\]](https://www.benchchem.com/product/b15557294/docs#safe-disposal-of-1-3-diisopropylurea-d14-a-procedural-guide)

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